

Technical Monograph: 5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide[1]

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide

CAS No.: 6626-89-7

Cat. No.: B13975344

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Physicochemical Profile & Molecular Weight

5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide is a synthetic salicylamide derivative.[1] Structurally, it consists of a 5-chlorosalicylic acid core linked via an amide bond to an ethanolamine moiety.[1] This modification introduces a polar hydroxyethyl group, significantly altering the solubility profile compared to its lipophilic parent compound, 5-chlorosalicylic acid. [1]

Quantitative Data Summary

Property	Value	Notes
Molecular Formula	C ₉ H ₁₀ ClNO ₃	
Average Molecular Weight	215.63 g/mol	Used for stoichiometric calculations. [1]
Monoisotopic Mass	215.0349 g/mol	Based on ³⁵ Cl (75.78% abundance). [1]
Isotopic Mass (M+2)	217.0320 g/mol	Based on ³⁷ Cl (24.22% abundance). [1]
Exact Mass	215.034921 Da	High-resolution MS target. [1]
ClogP (Predicted)	~1.3 - 1.5	More hydrophilic than 5-chlorosalicylic acid (ClogP ~2.7). [1]
H-Bond Donors	3	Phenolic -OH, Amide -NH, Aliphatic -OH. [1]
H-Bond Acceptors	4	Amide C=O, Phenolic O, Aliphatic O, Amide N.

Isotopic Distribution Logic

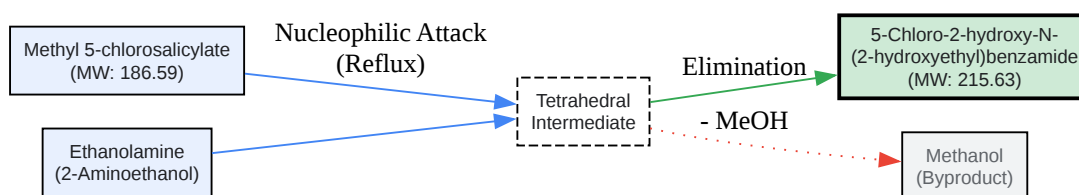
For mass spectrometry (MS) validation, the chlorine atom dictates a distinct isotopic signature. [\[1\]](#) Unlike pure CHNO compounds, this molecule will exhibit a characteristic 3:1 intensity ratio between the molecular ion (M, m/z 215) and the M+2 isotope (m/z 217).[\[1\]](#)

- M Peak (100%): Contains ³⁵Cl.[\[1\]](#)
- M+2 Peak (~32%): Contains ³⁷Cl.[\[1\]](#)
- Analytical Insight: Absence of this 3:1 doublet in the mass spectrum indicates dechlorination or misidentification.[\[1\]](#)

Synthetic Architecture

The most robust synthesis route avoids the direct coupling of the carboxylic acid (which requires coupling agents like EDC/NHS) in favor of nucleophilic acyl substitution using the methyl ester.[1] This method is self-validating as the disappearance of the methyl ester starting material is easily monitored via TLC or HPLC.[1]

Synthesis Pathway Diagram



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Figure 1: Nucleophilic acyl substitution mechanism converting methyl 5-chlorosalicylate to the target amide.[1]

Experimental Protocol

Objective: Synthesize 10 mmol of **5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide**.

- Reagent Preparation:
 - Dissolve Methyl 5-chlorosalicylate (1.87 g, 10 mmol) in Methanol (10 mL).
 - Add Ethanolamine (0.92 g, 15 mmol, 1.5 eq) dropwise. Note: Excess amine drives the equilibrium forward.
- Reaction:
 - Heat the mixture to reflux (65°C) for 4–6 hours.

- Process Control: Monitor via TLC (Silica gel; Eluent: Ethyl Acetate/Hexane 1:1).[1] The starting ester () should disappear, replaced by the more polar amide ().[1]
- Work-up:
 - Cool reaction to room temperature.[1]
 - Concentrate under reduced pressure to remove Methanol.[1]
 - Dissolve residue in Ethyl Acetate (20 mL) and wash with 1N HCl (10 mL) to remove unreacted ethanolamine.[1] Caution: Do not use strong base, as the phenolic proton is acidic.[1]
 - Wash with Brine, dry over anhydrous Na_2SO_4 , and evaporate.[1]
- Purification:
 - Recrystallize from Ethanol/Water or purify via Flash Column Chromatography if high purity (>99%) is required for biological assays.[1]

Analytical Characterization & Validation

To certify the identity of the synthesized compound, researchers must validate the structure using orthogonal methods.[1]

Mass Spectrometry (ESI-MS)[1]

- Ionization Mode: Negative Mode (ESI-) is often more sensitive due to the acidic phenolic proton.[1]
- Expected Peaks (Negative Mode):
 - $[\text{M}-\text{H}]^-$: m/z 214.0 (Base peak).[1]
 - $[\text{M}-\text{H}+2]^-$: m/z 216.0 (approx. 33% intensity of base peak).[1]

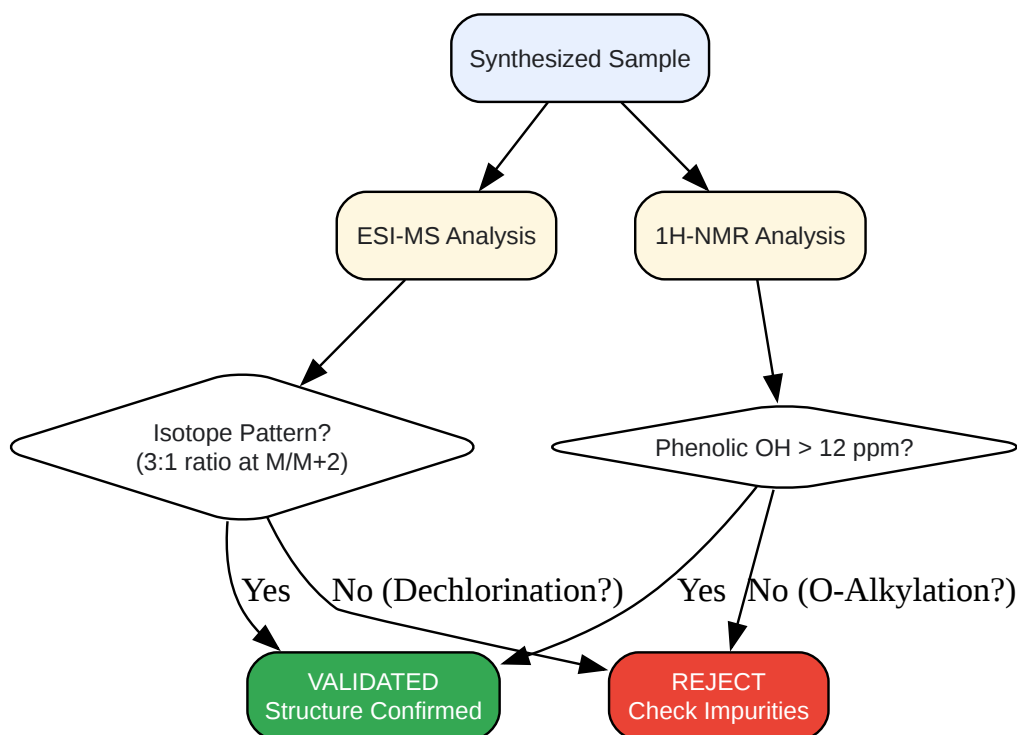
- Expected Peaks (Positive Mode):

- $[M+H]^+$:m/z 216.0.[1]
- $[M+Na]^+$:m/z 238.0.[1]

Proton NMR (^1H -NMR) in DMSO- d_6

Chemical Shift (δ)	Multiplicity	Integration	Assignment
12.50 ppm	Singlet (Broad)	1H	Phenolic -OH (Intramolecular H-bond to C=O).[1]
8.80 ppm	Triplet	1H	Amide -NH.
7.90 ppm	Doublet (J=2.5 Hz)	1H	Ar-H (C6, ortho to C=O).[1]
7.45 ppm	Doublet of Doublets	1H	Ar-H (C4, para to C=O).
6.95 ppm	Doublet (J=8.8 Hz)	1H	Ar-H (C3, ortho to -OH).[1]
4.80 ppm	Broad Singlet	1H	Aliphatic -OH.
3.55 ppm	Multiplet	2H	-CH ₂ -O-.
3.35 ppm	Multiplet	2H	-N-CH ₂ -.

Structural Validation Logic



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Figure 2: Decision tree for structural validation using MS and NMR data.

Research Context & Applications

This molecule serves as a critical pharmacophore in the development of anti-infective agents. [1] Salicylanilides (analogs of this compound) are well-documented for their antibacterial and antifungal properties, often acting by uncoupling oxidative phosphorylation.[1]

- **Solubility Enhancement:** The N-(2-hydroxyethyl) chain improves water solubility compared to N-phenyl analogs (like Niclosamide), making this compound a valuable intermediate for testing "drug-like" properties in early discovery.[1]
- **Fragment-Based Drug Design:** It represents a "fragment" containing both a hydrogen bond donor/acceptor motif (amide/hydroxyl) and a halogen handle (Cl) for further functionalization

via cross-coupling reactions.[1]

References

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- Kratky, M., et al. (2012). Antimicrobial activity of sulfonamides containing 5-chloro-2-hydroxybenzaldehyde and 5-chloro-2-hydroxybenzoic acid scaffold. *European Journal of Medicinal Chemistry*. Retrieved from [\[Link\]](#)

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Sources

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